

Technischer Leitfaden zu Eisen(II)-fumarat: Molekülstruktur, Summenformel und Analysemethoden

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Eisenfumarat

Cat. No.: B056393

[Get Quote](#)

Zielgruppe: Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung

Dieses Dokument bietet eine detaillierte technische Übersicht über Eisen(II)-fumarat, eine häufig verwendete Eisenverbindung in pharmazeutischen und nutraceutischen Anwendungen. Der Fokus liegt auf der Molekülstruktur, den physikochemischen Eigenschaften sowie den Protokollen für Synthese und Analyse, um ein fundiertes Verständnis für Fachleute in Forschung und Entwicklung zu gewährleisten.

Chemische Identität und Summenformel

Eisen(II)-fumarat, auch als Ferrofumarat bekannt, ist das Eisensalz der Fumarsäure, in dem das Eisen in der zweiwertigen Oxidationsstufe (Fe^{2+}) vorliegt.^[1] Es wird primär zur Behandlung und Prävention von Eisenmangelanämien eingesetzt, da zweiwertiges Eisen eine höhere Bioverfügbarkeit aufweist als dreiwertiges Eisen.^{[2][3]} Die chemischen Identifikatoren und die Summenformel sind in der folgenden Tabelle zusammengefasst.

Parameter	Wert	Referenz
Systematischer Name (IUPAC)	Eisen(2+)-(2E)-but-2-endioat	[1]
Andere Namen	Ferrofumarat, Eisen(II)-(E)-but-2-endioat	[1]
Summenformel	C ₄ H ₂ FeO ₄	[1]
CAS-Nummer	141-01-5	
EG-Nummer	205-447-7	[1]
ATC-Code	B03AA02	[1]

Molekülstruktur

Eisen(II)-fumarat besteht aus einem zentralen Eisen(II)-Ion, das ionisch an das Dianion der Fumarsäure (Fumarat) gebunden ist. Die Fumarsäure ist eine ungesättigte Dicarbonsäure mit einer trans-Konfiguration an der Kohlenstoff-Kohlenstoff-Doppelbindung. Diese Struktur ist für die Stabilität der Verbindung von Bedeutung.

Abbildung 1: Schematische Darstellung der ionischen Bindung in Eisen(II)-fumarat.

Physikalische und Chemische Eigenschaften

Eisen(II)-fumarat ist ein rötlich-oranges bis rötlich-braunes, geruchloses Pulver.[1] Seine physikochemischen Eigenschaften sind entscheidend für die Formulierung und Bioverfügbarkeit in pharmazeutischen Produkten.

Eigenschaft	Wert	Referenz
Molare Masse	169,90 g/mol	[1]
Aggregatzustand	fest	[1]
Farbe	Rötlich-orange bis rötlich-braun	
Eisen(II)-Gehalt	ca. 32,87 %	
Dichte	1,44 g/cm ³	[1]
Schmelzpunkt	> 280 °C	[1]
Löslichkeit in Wasser	Sehr schwer löslich (ca. 0,14 g/100 mL bei 25 °C)	
pH-Wert (1 % Suspension)	ca. 5	
LD ₅₀ (Ratte, oral)	3850 mg/kg	[1]

Experimentelle Protokolle

Die Herstellung von Eisen(II)-fumarat erfolgt typischerweise durch eine Fällungsreaktion (doppelte Umsetzung) in wässriger Lösung. Ein gängiges Protokoll basiert auf der Reaktion von Eisensulfat mit einem Alkalalisalz der Fumarsäure.

Methodik: Fällung aus Eisensulfat und Ammoniumfumarat[4][5]

- Herstellung der Fumaratlösung: Fumarsäure (z.B. 29 g) wird in einem Reaktionsgefäß mit deionisiertem Wasser suspendiert. Unter Rühren wird langsam eine Ammoniaklösung zugegeben, bis ein pH-Wert von 8-9 erreicht ist und sich die Fumarsäure vollständig als Ammoniumfumarat gelöst hat.[4][5]
- Reaktion: Zur Fumaratlösung wird eine stöchiometrische Menge an Eisen(II)-sulfat-Heptahydrat (z.B. 69,5 g) als Feststoff oder konzentrierte Lösung gegeben.[4][5]
- Fällung: Das Reaktionsgemisch wird unter Inertgasatmosphäre (z.B. Stickstoff) auf ca. 90-100 °C erhitzt und für mehrere Stunden gerührt, um die Reaktion zu vervollständigen und die Fällung des rötlich-braunen Eisen(II)-fumarats zu fördern.[4][6]

- Isolierung: Nach Abschluss der Reaktion wird die Suspension abgekühlt. Der Feststoff wird durch Filtration oder Zentrifugation von der Mutterlauge abgetrennt.[4]
- Reinigung und Trocknung: Der Filterkuchen wird mit deionisiertem Wasser gewaschen, um lösliche Verunreinigungen (wie z.B. Ammoniumsulfat) zu entfernen. Anschließend wird das Produkt bei moderater Temperatur (z.B. 60-80 °C) bis zur Gewichtskonstanz getrocknet.[4][5]

Die Qualitätskontrolle von Eisen(II)-fumarat erfolgt nach den Vorgaben der relevanten Arzneibücher (z.B. USP, Ph. Eur.). Ein Standardverfahren ist die Redoxtitration zur Bestimmung des Eisen(II)-Gehalts.

Methodik: Cerimetrische Titration (gemäß USP-Ansatz)[7][8]

- Probenvorbereitung: Eine genau abgewogene Menge Eisen(II)-fumarat (ca. 500 mg) wird in einem Kolben mit 25 mL verdünnter Salzsäure (z.B. 2 in 5) versetzt.[7]
- Reduktion von Fe³⁺-Verunreinigungen: Die Lösung wird zum Sieden erhitzt. Anschließend wird tropfenweise eine Zinn(II)-chlorid-Lösung zugegeben, bis die gelbe Farbe (von Fe³⁺) verschwindet, plus ein kleiner Überschuss. Dies stellt sicher, dass das gesamte Eisen als Fe²⁺ vorliegt.[7]
- Entfernung des Reduktionsmittel-Überschusses: Die Lösung wird im Eisbad abgekühlt. Anschließend wird eine Quecksilber(II)-chlorid-Lösung zugegeben, um überschüssiges Zinn(II)-chlorid zu oxidieren. Es bildet sich ein weißer Niederschlag von Quecksilber(I)-chlorid.[7][8]
- Titration: Nach Zugabe von Wasser, Schwefelsäure, Phosphorsäure und einigen Tropfen Ferroin-Indikator (Orthophenanthrolin TS) wird mit einer 0,1 N Cer(IV)-sulfat-Maßlösung titriert, bis die Farbe von Rot nach Hellblau umschlägt.[7]
- Berechnung: Der Gehalt an Eisen(II)-fumarat wird aus dem Verbrauch der Maßlösung unter Berücksichtigung der Stöchiometrie der Reaktion ($\text{Fe}^{2+} \rightarrow \text{Fe}^{3+} + \text{e}^-$) berechnet.

Biologische Bedeutung und Resorptionsweg

Eisen(II)-fumarat dient als Quelle für zweiwertiges Eisen, das für die Hämoglobinsynthese und zahlreiche enzymatische Prozesse essentiell ist.^{[9][10]} Die orale Aufnahme und Verwertung folgt einem spezifischen biologischen Pfad.

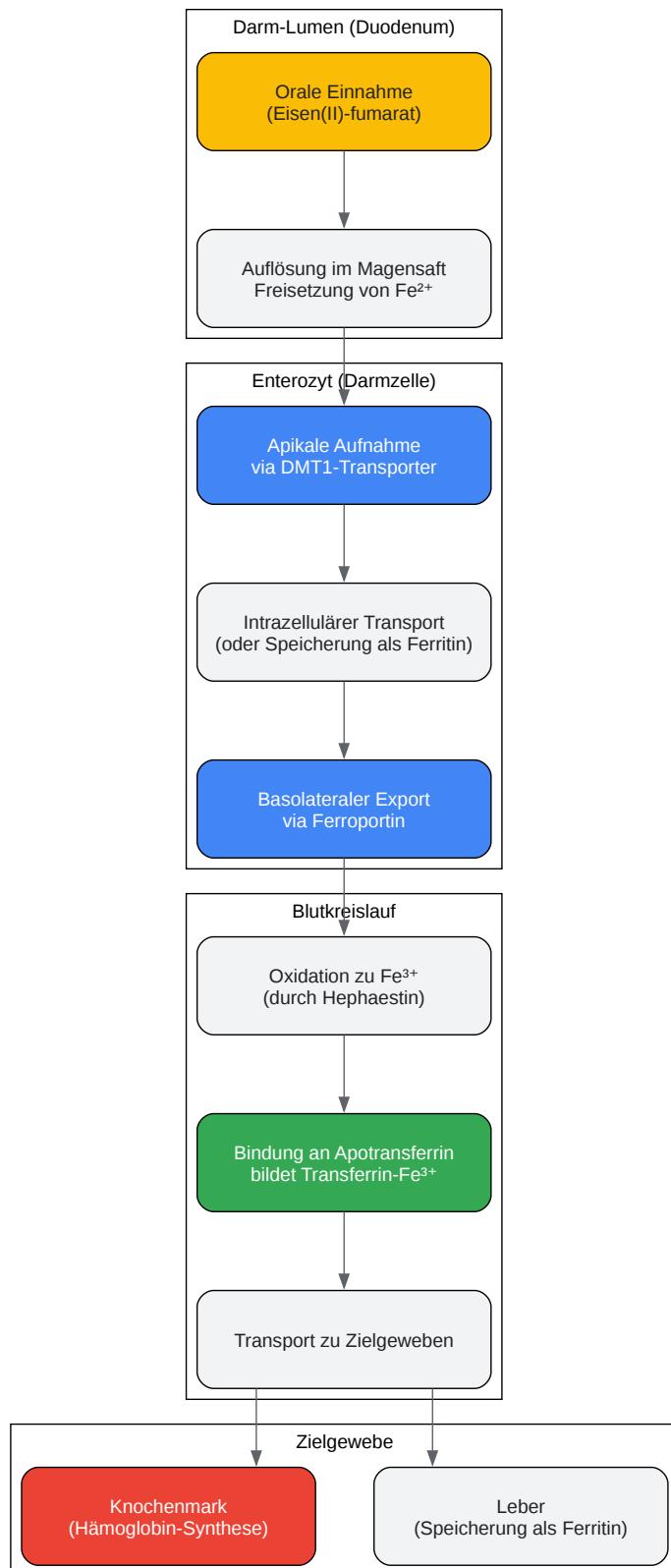
[Click to download full resolution via product page](#)

Abbildung 2: Vereinfachter Workflow der Resorption von Eisen aus Eisen(II)-fumarat.

Der Prozess beginnt mit der Freisetzung von Fe²⁺-Ionen im Magen. Diese werden im oberen Dünndarm (Duodenum und proximales Jejunum) über den divalent metal transporter 1 (DMT1) in die Darmzellen (Enterozyten) aufgenommen.[11][12] Innerhalb der Zelle kann das Eisen entweder als Ferritin gespeichert oder über den basolateralen Transporter Ferroportin in den Blutkreislauf abgegeben werden.[13][14] Dort wird es zu Fe³⁺ oxidiert und an das Transportprotein Transferrin gebunden, welches es zu den Zielorten wie dem Knochenmark zur Blutbildung transportiert.[9][10]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Eisen(II)-fumarat – Wikipedia [de.wikipedia.org]
- 2. AlpenPower Eisen als Eisenfumarat - 90 Kapseln, 18,89 € [pb-shop.at]
- 3. rosenfluh.ch [rosenfluh.ch]
- 4. CN107473956B - Production method of ferrous fumarate - Google Patents [patents.google.com]
- 5. Page loading... [wap.guidechem.com]
- 6. scholarhub.ui.ac.id [scholarhub.ui.ac.id]
- 7. newdruginfo.com [newdruginfo.com]
- 8. scribd.com [scribd.com]
- 9. Diese Funktionen hat das Eisen im Körper [florabio.at]
- 10. Eisen | Gesundheitsinformation.de [gesundheitsinformation.de]
- 11. Eisenresorption - DocCheck Flexikon [flexikon.doccheck.com]
- 12. Eisen-Stoffwechsel – Wikipedia [de.wikipedia.org]
- 13. Regulation des Eisenstoffwechsels - Allgemeine Innere Medizin - Universimed - Knowledge that matters [universimed.com]
- 14. Eisen: Ernährungsphysiologie und Ernährungsmedizin | JEM - Journal für Ernährungsmedizin [jem.at]

- To cite this document: BenchChem. [Technischer Leitfaden zu Eisen(II)-fumarat: Molekülstruktur, Summenformel und Analysemethoden]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b056393#molek-lstrukturen-und-summenformel-von-eisenfumarat>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com